

2-Iodobenzene-1,3-diol CAS number and safety data

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Compound of Interest

Compound Name: 2-Iodobenzene-1,3-diol

Cat. No.: B1297929

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Technical Guide: 2-Iodobenzene-1,3-diol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical compound **2-Iodobenzene-1,3-diol**, including its Chemical Abstracts Service (CAS) number, safety data, and physical properties. The information is intended for use by professionals in research and development.

Chemical Identification and Properties

2-Iodobenzene-1,3-diol, also known as 2-iodoresorcinol, is an organic intermediate.^[1] Its key identification and physical properties are summarized below.

Identifier	Value	Reference
CAS Number	41046-67-7	^[2] ^[3] ^[4]
Molecular Formula	C ₆ H ₅ IO ₂	^[2] ^[3]
Molecular Weight	236.01 g/mol	^[2] ^[3]
Synonyms	2-iodoresorcinol, 1,3-benzenediol, 2-iodo-, 1,3-dihydroxy-2-iodobenzene	^[2] ^[5]

Physical Property	Value	Reference
Melting Point	115-119 °C	[2][5]
Boiling Point	197.2 °C at 760 mmHg	[2]
Density	2.177 g/cm ³	[2]
Appearance	White to pink solid	[1][5]
Solubility	Soluble in Dichloromethane, Ethyl Acetate	[5]
Storage Temperature	2-8°C, protect from light, stored under nitrogen	[5]

Safety and Hazard Information

2-Iodobenzene-1,3-diol is classified as a hazardous substance.[3] Adherence to safety protocols is essential when handling this chemical.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute toxicity, oral	Irritant	Warning	H302: Harmful if swallowed
Acute toxicity, dermal	Irritant	Warning	H312: Harmful in contact with skin
Skin corrosion/irritation	Irritant	Warning	H315: Causes skin irritation
Serious eye damage/eye irritation	Irritant	Warning	H319: Causes serious eye irritation
Acute toxicity, inhalation	Irritant	Warning	H332: Harmful if inhaled

Source: PubChem.[3]

Precautionary Statements

The following precautionary statements from the Globally Harmonized System (GHS) should be observed:[5]

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P405: Store locked up.

Experimental Protocols

Synthesis of 2-Iodobenzene-1,3-diol

Method 1:[1]

- Dissolve resorcinol (33.0 g, 300 mmol) and iodine (81.5 g, 321 mmol) in water (225 mL).
- Add sodium bicarbonate (27.9 g, 333 mmol) to the solution.
- Cool the solution to 0°C and stir.
- Allow the solution to gradually warm to room temperature over 1 hour.
- Extract the product with ethyl ether.
- Combine the organic layers, dry with sodium sulfate, filter, and concentrate under reduced pressure to yield a white solid.
- Grind the solid in chloroform (100 mL) cooled to -10°C.
- After 30 minutes, filter the precipitate and wash with cold chloroform to obtain **2-Iodobenzene-1,3-diol**.

Method 2:[1]

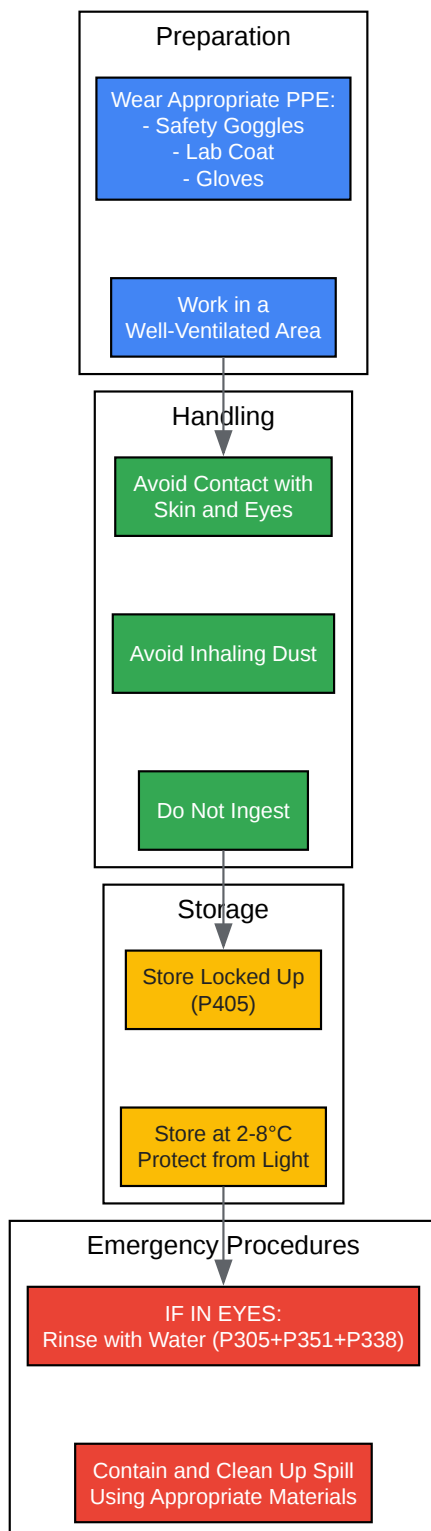
- To a solution of resorcinol (1.1 g, 0.01 mol) in hydrochloric acid (25 mL, 0.01 mol), add a solution of KIO₃ (0.33 eq) and KI (0.67 eq) in water (50 mL) while stirring.

- Continue stirring for an additional 2 hours.
- Extract the mixture with ethyl acetate.
- Dry and concentrate the organic layer to obtain an oily residue.
- Crystallize the residue in a chloroform/petroleum ether mixture and let it stand overnight at 4°C for complete crystallization.

Safe Handling Workflow

The following diagram illustrates a recommended workflow for the safe handling of **2-Iodobenzene-1,3-diol**.

Safe Handling of 2-Iodobenzene-1,3-diol

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2-Iodobenzene-1,3-diol**.

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